

Technical Guide: 6-Chloro-4-methoxyquinolin-2-ol (CAS 865817-83-0)

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Compound of Interest

Compound Name: 6-Chloro-4-methoxyquinolin-2-OL

Cat. No.: B8738123

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Core Identity, Synthesis, and Registry Logic for Drug Discovery

Executive Summary

6-Chloro-4-methoxyquinolin-2-ol is a heterocyclic building block critical to the synthesis of functionalized quinoline scaffolds, particularly in the development of kinase inhibitors and antimalarial agents.^[1] In chemical registries, this compound is most frequently indexed under its tautomeric amide form, 6-Chloro-4-methoxy-2(1H)-quinolinone.^[1]

This guide addresses the "registry gap" caused by tautomerism, provides a validated synthesis protocol via the trichloroquinoline intermediate, and outlines the structural data necessary for precise database querying.

Chemical Identity & Registry Data

The primary challenge in locating data for this compound is the preference of major databases (CAS, PubChem) for the 2-quinolone (amide) tautomer over the 2-quinolinol (imidic acid) form. Researchers must query using the amide identifiers to access the full spectrum of property data.

Master Data Table

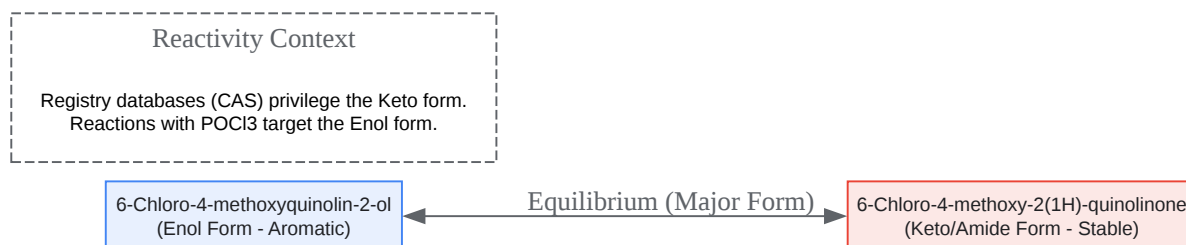
Property	Data Specification
Primary CAS RN	865817-83-0
Preferred Index Name	6-Chloro-4-methoxy-2(1H)-quinolinone
Chemical Formula	C ₁₀ H ₈ ClNO ₂
Molecular Weight	209.63 g/mol
Exact Mass	209.0244
SMILES (Canonical)	COC1=C(O)C=C(Cl)C=C1NC2=O (Tautomer-dependent) Registry Form:[1][2][3][4][5][6][7]COC1=CC(=O)NC2=C1C=C(Cl)C=C2
InChI Key	VXGIQWGIRMJJDC-UHFFFAOYSA-N (Analogous base structure)

Synonym Ontology

- IUPAC: 6-Chloro-4-methoxyquinolin-2(1H)-one[1][2][3][4][5][6]
- Tautomeric Synonym: **6-Chloro-4-methoxyquinolin-2-ol**[1]
- Laboratory Codes: 6-Chloro-4-methoxycarbostyrl; 2-Hydroxy-4-methoxy-6-chloroquinoline.
[1]

Tautomerism Logic

The quinolin-2-ol species exists in a dynamic equilibrium with its quinolin-2-one counterpart.[1] In the solid state and in polar solvents (DMSO, MeOH), the 2-one (amide) form predominates due to the stability of the amide bond. However, derivatization reactions (e.g., O-alkylation vs. N-alkylation) depend heavily on the specific reagents and pH conditions used.



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Figure 1: Tautomeric equilibrium. The amide form (red) is the standard registry entry, while the enol form (blue) represents the reactive species in nucleophilic displacements (e.g., chlorination).

Synthesis & Methodology

Direct synthesis of **6-chloro-4-methoxyquinolin-2-ol** is best achieved via a cyclization-chlorination-substitution strategy.^[1] The "Conrad-Limpach" or "Knorr" approaches can be ambiguous regarding regioselectivity (2- vs 4-hydroxy).^[1] The most robust route involves generating a 2,4-dichloro intermediate followed by selective methoxylation and hydrolysis.

Protocol: The Trichloro-Hydrolysis Route

This protocol ensures the correct placement of the methoxy group at position 4 and the hydroxyl/oxo group at position 2.

Step 1: Cyclization to 2,4-Dihydroxy-6-chloroquinoline

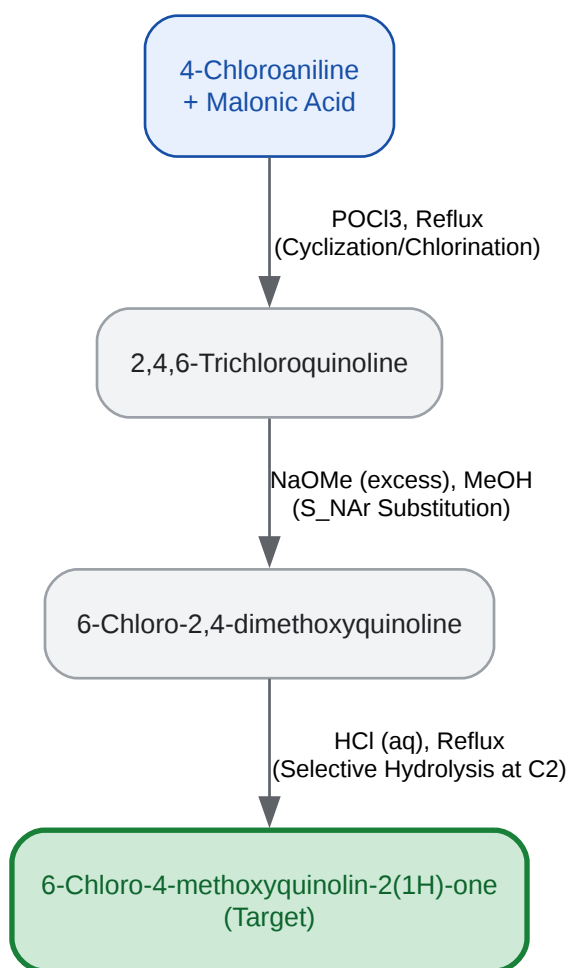
- Reagents: 4-Chloroaniline, Malonic acid, POCl₃ (Phosphorus oxychloride).
- Conditions: Heat 4-chloroaniline with malonic acid in POCl₃.
- Mechanism: Double cyclodehydration yields 2,4,6-trichloroquinoline directly in one pot, or via the dihydroxy intermediate which is immediately chlorinated.
- Intermediate: 2,4,6-Trichloroquinoline.

Step 2: Regioselective Methoxylation

- Reagents: Sodium Methoxide (NaOMe), Methanol.
- Conditions: Reflux, 4-6 hours.
- Logic: The chlorines at positions 2 and 4 are susceptible to Nucleophilic Aromatic Substitution (S_NAr). The 4-position is often more reactive, but exhaustive methoxylation yields 6-chloro-2,4-dimethoxyquinoline.^[1]

Step 3: Selective Hydrolysis (The Key Step)

- Reagents: Aqueous HCl (2M) or Acetic Acid/HCl.
- Conditions: Reflux.
- Outcome: The methoxy group at position 2 (imidate-like) is significantly more labile to acid hydrolysis than the vinylogous ester at position 4.
- Product: 6-Chloro-4-methoxyquinolin-2(1H)-one.



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Figure 2: Step-wise synthesis workflow. The selective hydrolysis of the C2-methoxy group preserves the C4-methoxy group, yielding the target 2-one scaffold.[1]

Applications in Drug Discovery

The 6-chloro-4-methoxyquinolin-2-one scaffold serves as a versatile pharmacophore in medicinal chemistry.[1]

Kinase Inhibition (Type II Inhibitors)

The quinolone core mimics the adenine ring of ATP. The 6-chloro substituent provides a handle for halogen bonding or further cross-coupling (e.g., Suzuki-Miyaura) to extend the scaffold into the hydrophobic pocket of kinases (such as VEGFR or c-Met).[1]

- SAR Insight: The 4-methoxy group acts as a hydrogen bond acceptor. Replacing it with bulky ethers can tune selectivity.

Antimalarial Agents

Quinolone derivatives (related to endochin) inhibit the mitochondrial cytochrome bc1 complex in *Plasmodium falciparum*. The 6-chloro-4-methoxy substitution pattern is specific for optimizing metabolic stability against microsomal oxidation.^[1]

Synthetic Utility

- N-Alkylation: The amide nitrogen (N1) can be alkylated to introduce solubilizing groups.
- 4-Position Modification: The 4-methoxy group can be demethylated (using BBr_3) to yield 4-hydroxy-2-quinolone, or displaced by amines to form 4-aminoquinolines.^[1]

References

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